

A Comprehensive Technical Overview of 2-Benzyl-4,4-dimethyl-2-oxazoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzyl-4,4-dimethyl-2-oxazoline

Cat. No.: B074484

[Get Quote](#)

This guide provides an in-depth analysis of the chemical properties of **2-Benzyl-4,4-dimethyl-2-oxazoline**, a significant compound in synthetic organic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document outlines its fundamental molecular characteristics.

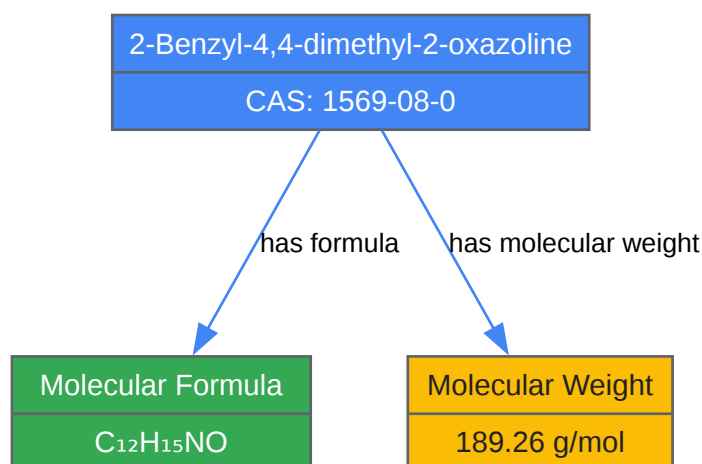
Molecular and Physical Properties

2-Benzyl-4,4-dimethyl-2-oxazoline is a heterocyclic compound frequently utilized as a versatile intermediate in the synthesis of more complex molecules. Its structural features make it a valuable building block in various chemical reactions.

Property	Value
Molecular Formula	C ₁₂ H ₁₅ NO[1]
Molecular Weight	189.26 g/mol [1]
CAS Number	1569-08-0

Structural Representation and Data Relationship

The relationship between the compound and its core properties can be visualized as a direct linkage, where the chemical entity is defined by its molecular formula and corresponding molecular weight.



[Click to download full resolution via product page](#)

Caption: Chemical properties of **2-Benzyl-4,4-dimethyl-2-oxazoline**.

Experimental Protocols

The determination of the molecular weight and formula of **2-Benzyl-4,4-dimethyl-2-oxazoline** is typically achieved through standard analytical techniques in organic chemistry.

1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the precise molecular mass of the compound.
- Methodology: High-resolution mass spectrometry (HRMS), often using techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI), is employed.
 - A solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
 - The solution is introduced into the mass spectrometer.
 - The compound is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured.
 - The molecular weight is determined from the peak corresponding to the molecular ion $[M+H]^+$ or other adducts.

2. Elemental Analysis for Molecular Formula Determination:

- Objective: To determine the empirical and molecular formula by quantifying the elemental composition.
- Methodology: Combustion analysis is the standard method.
 - A precisely weighed sample of the compound is combusted in a furnace with excess oxygen.
 - The combustion products (CO_2 , H_2O , N_2) are collected and quantified.
 - The mass percentages of Carbon, Hydrogen, and Nitrogen are calculated.
 - These percentages are used to determine the empirical formula.
 - The molecular formula is then determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

3. Spectroscopic Methods for Structural Confirmation:

- Objective: To confirm the structure and connectivity of the atoms, which validates the molecular formula.
- Methodology:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Provides detailed information about the hydrogen and carbon framework of the molecule, confirming the presence of the benzyl group, the dimethyl-oxazoline ring, and their connectivity.
 - Infrared (IR) Spectroscopy: Identifies characteristic functional groups, such as the $\text{C}=\text{N}$ bond of the oxazoline ring and the aromatic $\text{C}-\text{H}$ bonds of the benzyl group.

This comprehensive approach ensures the accurate and reliable determination of the molecular formula and weight, which are critical for the use of **2-Benzyl-4,4-dimethyl-2-oxazoline** in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Benzyl-4,4-dimethyl-2-oxazoline|CAS 1569-08-0 [benchchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Overview of 2-Benzyl-4,4-dimethyl-2-oxazoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074484#2-benzyl-4-4-dimethyl-2-oxazoline-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com